

Section 1: Introduction and Scope

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Compound of Interest

Compound Name: 1-Butanol-d10

CAS No.: 34193-38-9

Cat. No.: B1273030

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1-Butanol-d10 (CAS: 34193-38-9), the fully deuterated isotopologue of n-butanol, is a crucial solvent and reagent in advanced scientific research.^{[1][2]} Its applications range from serving as a non-interfering solvent in nuclear magnetic resonance (NMR) spectroscopy to its use as a tracer in metabolic pathway and reaction mechanism studies. While the substitution of protium with deuterium alters its molecular weight (84.18 g/mol) and certain spectroscopic properties, the fundamental chemical reactivity and associated hazards remain virtually identical to its non-deuterated counterpart, 1-Butanol (CAS: 71-36-3).^{[1][3]}

This guide provides a comprehensive safety framework for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of datasheet information to offer a self-validating system of protocols and a causal understanding of the risks involved. The safety principles and data presented herein are derived from authoritative sources for 1-Butanol and are directly applicable to **1-Butanol-d10**.

Section 2: Hazard Identification and Risk Profile

A thorough understanding of the inherent hazards of **1-Butanol-d10** is the foundation of its safe use. The substance is classified under the Globally Harmonized System (GHS) with multiple significant hazards that demand rigorous control measures.^{[4][5][6]}

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	GHS Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapour.[5][6][7]	
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[4][5][6]	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5][6]	
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[5][6][8][9][10]	corrosive
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][5][6][10][11]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness.[4][5][6][10][11]	

Elucidation of Core Hazards

- **Flammability:** With a flash point of approximately 34-35°C, **1-Butanol-d10** can form flammable vapor-air mixtures at or near standard room temperatures.[8][11] Its vapors are denser than air and can travel considerable distances to an ignition source, leading to a "flashback" event.[6][10][12][13] This property necessitates stringent control of ignition sources and mandates handling in well-ventilated areas.
- **Serious Eye Damage (Category 1):** This is the most severe health hazard. The classification as Category 1 signifies a risk of irreversible eye damage or blindness.[6][9] The chemical's properties can cause significant corrosion to eye tissue upon contact. This is not mere irritation; it is a critical risk that makes the use of sealed safety goggles or face shields non-negotiable.

- Systemic and Organ Toxicity: Ingestion of **1-Butanol-d10** can lead to central nervous system depression, headaches, dizziness, and gastrointestinal distress.^{[9][11]} Inhalation of high concentrations of vapor can irritate the respiratory tract and cause narcotic effects, including drowsiness and a reduced awareness of other laboratory hazards.^{[4][8][9][11]}

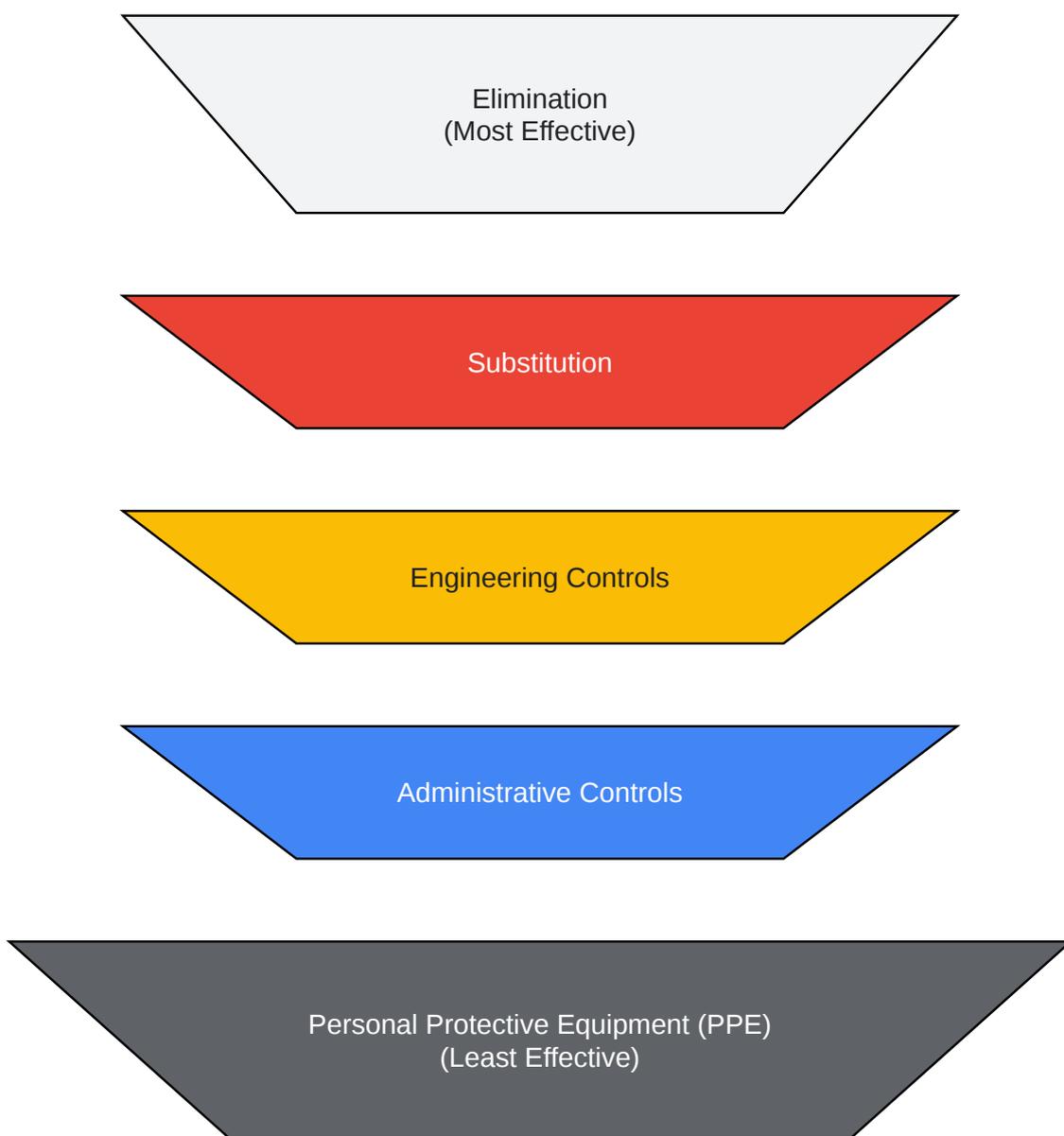
Section 3: Physicochemical Properties for Risk Assessment

Effective risk assessment depends on understanding the physical behavior of the chemical. These properties dictate appropriate storage conditions, handling techniques, and emergency response.

Property	Value	Significance in Safety Assessment
Molecular Formula	C4D10O	Confirms the deuterated nature of the compound.
Molecular Weight	84.18 g/mol [1][11]	Higher than non-deuterated butanol (74.12 g/mol).
Appearance	Colorless, clear liquid[11]	Lack of color can make spills difficult to see.
Boiling Point	116 - 118 °C[11]	Relatively low boiling point contributes to vapor generation.
Flash Point	34 - 35 °C (closed cup)[8][11]	Critical Fire Hazard. Flammable vapors can be present at ambient temperatures.
Density	~0.920 g/mL at 25 °C[3][11]	Vapors are heavier than air, increasing the risk of accumulation in low-lying areas.
Autoignition Temperature	~340 - 343 °C[8][14]	The temperature at which the substance will ignite without an external spark.
Flammability Limits in Air	Lower (LFL): 1.4% / Upper (UFL): 11.2%[8][14]	Defines the concentration range in air that can support combustion.

Section 4: The Hierarchy of Controls: A Proactive Safety Framework

The most effective safety programs prioritize proactive hazard control over reactive measures. The hierarchy of controls is a systematic approach to mitigating risk, with the most effective measures at the top.



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*Figure 1: Hierarchy of Controls for **1-Butanol-d10**.*

- **Elimination/Substitution:** In research, eliminating a necessary deuterated solvent is often impossible. Substitution could involve selecting a less hazardous deuterated solvent if the experimental parameters permit, though this is rare for specific applications like NMR.

- **Engineering Controls:** This is the primary method for controlling hazards associated with **1-Butanol-d10**. All work should be conducted in a certified chemical fume hood to control flammable and toxic vapors.[4] Use of explosion-proof equipment in areas of high usage is also a critical engineering control.[8][15]
- **Administrative Controls:** These are the protocols and procedures you follow. This includes proper labeling of containers, restricting access to storage areas, and ensuring all personnel have received documented, substance-specific safety training.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense, used to protect against residual risk that cannot be eliminated by other controls. It does not remove the hazard. For **1-Butanol-d10**, this is a critical and mandatory control measure.

Section 5: Standard Operating Procedures (SOPs)

SOP 1: Safe Handling and Storage Protocol

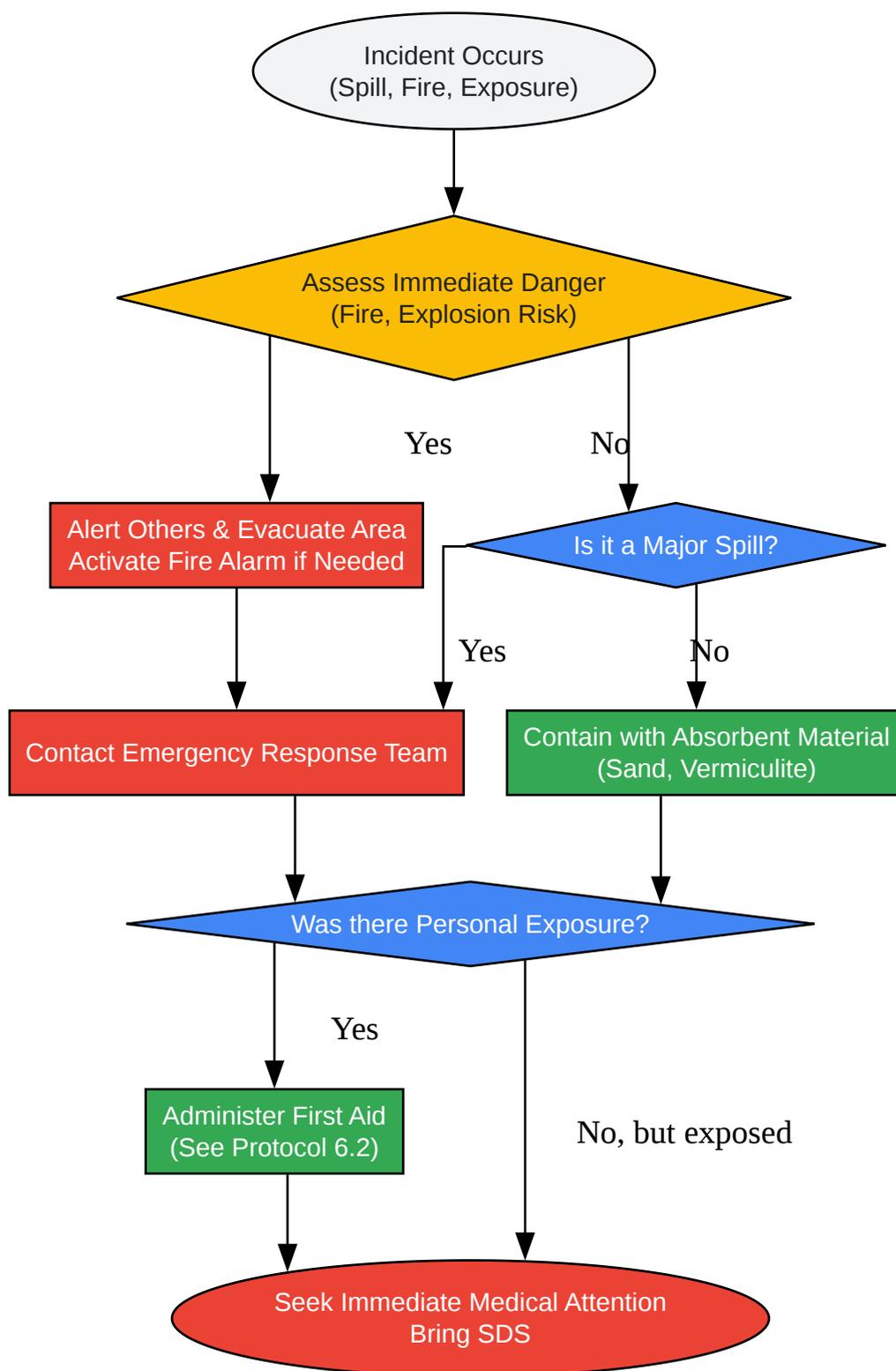
- **Pre-Handling Assessment:** Before use, confirm the fume hood is operational and the sash is at the appropriate working height. Locate the nearest eyewash station, safety shower, and fire extinguisher.
- **Grounding and Bonding:** To prevent ignition from static electricity, ground and bond the dispensing container and the receiving vessel, especially when transferring large volumes.[8][9][15]
- **Dispensing:** Use only non-sparking tools for opening and closing containers.[8][12] Dispense the minimum quantity required for the experiment. Keep the primary container tightly sealed when not in use.[8][9]
- **Heating:** Never heat **1-Butanol-d10** with an open flame. Use a regulated heating mantle, water bath, or sand bath.
- **Storage:** Store in a cool, dry, and well-ventilated area designated for flammable liquids.[8][10][12] Ensure the container is tightly closed.[6][9] Store separately from incompatible materials such as strong oxidizing agents, alkali metals, and acid chlorides.[6][8][16]

SOP 2: Personal Protective Equipment (PPE) Protocol

- Eye and Face Protection: Wear chemical splash goggles with side shields that meet EN 166 (EU) or NIOSH (US) standards.[11] If there is a significant splash risk, a full-face shield should be worn in addition to goggles.[11]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves tested according to EN 374.[7][11] The specific glove material (e.g., butyl rubber, Viton) should be selected based on breakthrough time. Always inspect gloves for damage before use and use proper removal technique to avoid contaminating skin.[11]
 - Lab Coat: A flame-retardant lab coat is required.[11] Ensure it is fully buttoned.
- Respiratory Protection: If engineering controls fail or for emergency response, use a full-face respirator with appropriate cartridges (e.g., type ABEK) or a self-contained breathing apparatus (SCBA).[11][16] Respirator use must be part of a formal respiratory protection program.

Section 6: Emergency Response Protocols

Rapid and correct response during an emergency is critical to minimizing harm.



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Figure 2: Emergency Response Decision Flowchart.

Protocol 6.1: Accidental Release and Spill Cleanup

- Immediate Actions: Remove all sources of ignition from the area immediately.[10][11][15] Ensure the area is well-ventilated.[10][11]
- Containment: For small spills, absorb with an inert, non-combustible material like sand, diatomaceous earth, or a universal binding agent.[4][7][14] Do not use combustible materials like sawdust.
- Cleanup: Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[6]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety officer.

Protocol 6.2: First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[8][9][11] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[11][13] Seek immediate medical attention.[9][11]
- Skin Contact: Remove all contaminated clothing immediately.[4] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[4][11][12] Seek medical attention if irritation persists.[9]
- Eye Contact: This is a medical emergency. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[9][10][11] Remove contact lenses if present and easy to do.[7][8] Transport to an emergency medical facility without delay.
- Ingestion: Do NOT induce vomiting, as this can lead to aspiration of the chemical into the lungs.[10][11][13] If the person is conscious, rinse their mouth with water.[9][10][11] Never give anything by mouth to an unconscious person.[10][11][13] Seek immediate medical attention.[4][10][11]

Protocol 6.3: Fire-Fighting Procedures

- Suitable Extinguishers: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[14\]](#)[\[16\]](#) A water spray can be used to cool fire-exposed containers but a direct water jet may spread the flammable liquid.[\[4\]](#)[\[9\]](#)[\[13\]](#)
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[13\]](#)[\[16\]](#)
- Explosion Hazard: Be aware that containers may explode when heated.[\[12\]](#)[\[13\]](#) If possible, fight the fire from a distance or a protected location.[\[6\]](#)[\[10\]](#)

Section 7: Toxicological Profile

Understanding the toxicological data underscores the importance of preventing exposure.

Route	Species	Test	Value	Classification
Oral	Rat	LD50	790 mg/kg [6] [10]	Harmful if swallowed
Inhalation	Rat	LC50	8000 ppm (4 hours) [6] [10]	May cause respiratory irritation/drowsiness
Dermal	Rabbit	LD50	3400 mg/kg [6] [10]	Causes skin irritation

- Routes of Exposure: The primary routes of occupational exposure are inhalation of vapors and direct contact with skin and eyes.[\[8\]](#)[\[12\]](#) Ingestion is less common but highly dangerous.[\[8\]](#)[\[12\]](#)
- Symptoms of Acute Exposure: Symptoms can include irritation to the eyes, nose, and throat, as well as headache, dizziness, drowsiness, and nausea.[\[9\]](#) Severe eye contact can cause permanent damage.[\[8\]](#)[\[9\]](#)
- Chronic Exposure: Prolonged or repeated skin contact can cause defatting and dermatitis (dry, cracked skin).[\[13\]](#) Long-term exposure may have effects on the liver and kidneys.[\[6\]](#)[\[10\]](#)[\[13\]](#)

Section 8: Conclusion

1-Butanol-d10 is an invaluable tool in modern research, but its utility is matched by its significant hazards. Its flammability, potential for causing severe eye damage, and acute toxicity demand a comprehensive and proactive approach to safety. Adherence to the hierarchy of controls—prioritizing engineering solutions like fume hoods, supported by rigorous administrative protocols and mandatory personal protective equipment—is essential. By understanding the causality behind these safety measures and being prepared with robust emergency protocols, researchers can confidently and safely harness the scientific benefits of this compound.

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